

An In-depth Technical Guide to 2-(Cyclopentylamino)-2-oxoacetic Acid

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Compound of Interest

Compound Name: (Cyclopentylamino)(oxo)acetic acid

CAS No.: 183235-80-5

Cat. No.: B1289742

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of 2-(Cyclopentylamino)-2-oxoacetic acid, a molecule of interest in medicinal chemistry and drug discovery. Drawing upon established chemical principles and data from analogous compounds, this document details its chemical properties, a robust synthesis protocol, potential therapeutic applications, and essential safety information.

Core Molecular Attributes

2-(Cyclopentylamino)-2-oxoacetic acid, also known as N-cyclopentylloxamic acid, is an organic compound featuring a cyclopentylamine moiety linked to an oxoacetic acid backbone. This structure imparts a unique combination of lipophilicity from the cyclopentyl group and polar, reactive characteristics from the oxamic acid functional group.

Property	Value	Source
CAS Number	183235-80-5	-
Molecular Formula	C ₇ H ₁₁ NO ₃	-
Molecular Weight	157.17 g/mol	-
IUPAC Name	2-(cyclopentylamino)-2-oxoacetic acid	-

While specific experimental data on the physical properties of 2-(Cyclopentylamino)-2-oxoacetic acid are not extensively documented in publicly available literature, properties can be inferred from structurally similar compounds. It is expected to be a solid at room temperature with some degree of solubility in polar organic solvents.

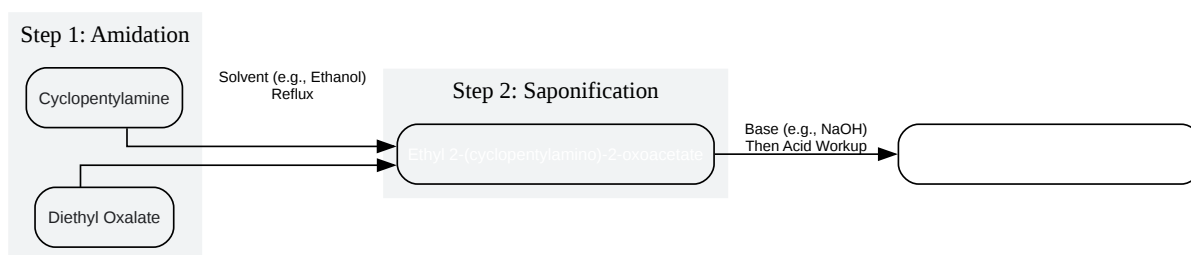
Synthesis Methodology: A Self-Validating Protocol

The synthesis of N-substituted oxamic acids is a well-established process in organic chemistry. The following protocol is a generalized yet reliable method for the preparation of 2-(Cyclopentylamino)-2-oxoacetic acid, based on the common reaction of an amine with a dialkyl oxalate followed by saponification.

Two-Step Synthetic Workflow

The synthesis proceeds in two key steps:

- **Amidation:** Reaction of cyclopentylamine with diethyl oxalate to form ethyl 2-(cyclopentylamino)-2-oxoacetate.
- **Saponification:** Hydrolysis of the ethyl ester to yield the final carboxylic acid product.



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Caption: Synthetic workflow for 2-(Cyclopentylamino)-2-oxoacetic acid.

Detailed Experimental Protocol

Step 1: Synthesis of Ethyl 2-(cyclopentylamino)-2-oxoacetate

- **Rationale:** Diethyl oxalate serves as an efficient acylating agent. The reaction is typically carried out in a protic solvent like ethanol, which also acts as a solvent for the reactants. Refluxing provides the necessary activation energy for the nucleophilic attack of the amine on the ester carbonyl.
- **Procedure:**
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve cyclopentylamine (1.0 eq) in anhydrous ethanol.
 - To this solution, add diethyl oxalate (1.1 eq) dropwise at room temperature.
 - Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
 - After completion, cool the mixture to room temperature and remove the solvent under reduced pressure.

- The resulting crude ethyl 2-(cyclopentylamino)-2-oxoacetate can be purified by column chromatography on silica gel.

Step 2: Saponification to 2-(Cyclopentylamino)-2-oxoacetic acid

- **Rationale:** Base-catalyzed hydrolysis (saponification) is a standard method for converting esters to carboxylic acids. The use of a strong base like sodium hydroxide ensures complete conversion. An acidic workup is necessary to protonate the carboxylate salt and isolate the final product.
- **Procedure:**
 - Dissolve the purified ethyl 2-(cyclopentylamino)-2-oxoacetate (1.0 eq) in a mixture of ethanol and water.
 - Add a solution of sodium hydroxide (1.5 eq) in water to the flask.
 - Stir the mixture at room temperature for 2-4 hours, monitoring the reaction by TLC until the starting material is consumed.
 - Remove the ethanol under reduced pressure.
 - Cool the remaining aqueous solution in an ice bath and acidify to a pH of approximately 2-3 by the slow addition of cold 1M hydrochloric acid.
 - The precipitated solid, 2-(Cyclopentylamino)-2-oxoacetic acid, is then collected by vacuum filtration, washed with cold water, and dried under vacuum.

Potential Applications in Drug Discovery and Development

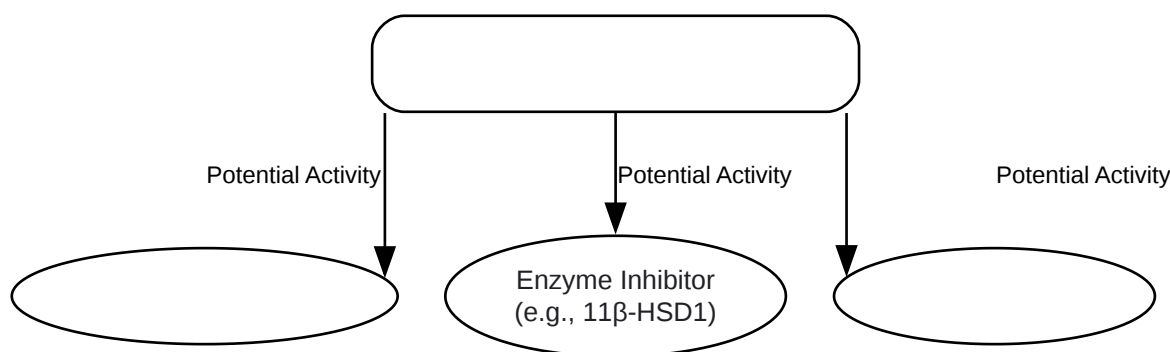
While direct biological data for 2-(Cyclopentylamino)-2-oxoacetic acid is scarce, the oxamic acid scaffold and the cyclopentylamino moiety are present in various bioactive molecules. This suggests several promising avenues for research and development.

Anti-inflammatory and Immunomodulatory Effects

N-substituted oxamic acids have been investigated for their anti-inflammatory properties.[1] The mechanism may involve the modulation of inflammatory pathways. The cyclopentyl group can enhance cell membrane permeability and interaction with hydrophobic pockets of target proteins.

Enzyme Inhibition

Derivatives of 2-aminothiazoles bearing a cyclopentylamino group have shown potent and selective inhibitory activity against 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[2] This enzyme is a validated therapeutic target for metabolic syndrome and type 2 diabetes. The 2-oxoacetic acid core of the title compound could potentially interact with the active sites of various enzymes.



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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. [oxo\(propylamino\)acetic acid | CAS#:81682-53-3 | Chemsrcc \[chemsrc.com\]](#)
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